

An In-depth Technical Guide to 1-(4-methoxybenzyl)-1H-pyrazol-5-amine

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Compound of Interest

Compound Name: 1-(4-methoxybenzyl)-1H-pyrazol-5-amine

Cat. No.: B1351651

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(4-methoxybenzyl)-1H-pyrazol-5-amine**, along with a representative synthetic protocol and a generalized workflow for its characterization. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Core Compound Data

The fundamental molecular and physical properties of **1-(4-methoxybenzyl)-1H-pyrazol-5-amine** are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₁₃ N ₃ O	[1]
Molecular Weight	203.25 g/mol	[1]
203.24 g/mol	[2] [3]	
CAS Number	3528-45-8	[1] [2]
IUPAC Name	1-(4-methoxybenzyl)-1H-pyrazol-5-ylamine	
Physical Properties	Boiling Point: 407.4±30.0°C at 760 mmHg	[3]
Storage	Room temperature, away from light, in an inert atmosphere	[2] [3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-(4-methoxybenzyl)-1H-pyrazol-5-amine** was not found in the provided search results, a general synthetic methodology can be inferred from the synthesis of structurally similar compounds. The following is a representative protocol based on common synthetic routes for substituted pyrazoles.

Representative Synthesis of Substituted 5-Aminopyrazoles

A common method for synthesizing 5-aminopyrazole derivatives involves the cyclocondensation reaction between a hydrazine derivative and a β -ketonitrile or a similar three-carbon precursor.

Example Reaction: The synthesis of a similar compound, 1-(4-methoxyphenyl)-3-phenyl-1H-pyrazol-5-amine, was achieved through the regiospecific reaction of benzoylacetonitrile with 2-(4-methoxyphenyl)hydrazinium chloride.[\[4\]](#) Another related synthesis of 5-amino-1-(4-methoxyphenyl)-1H-pyrazole-4-carboxylic acid, ethyl ester involved refluxing (4-methoxyphenyl)hydrazine hydrochloride and ethyl (ethoxymethylene)cyanoacetate with potassium carbonate in ethanol.[\[5\]](#)

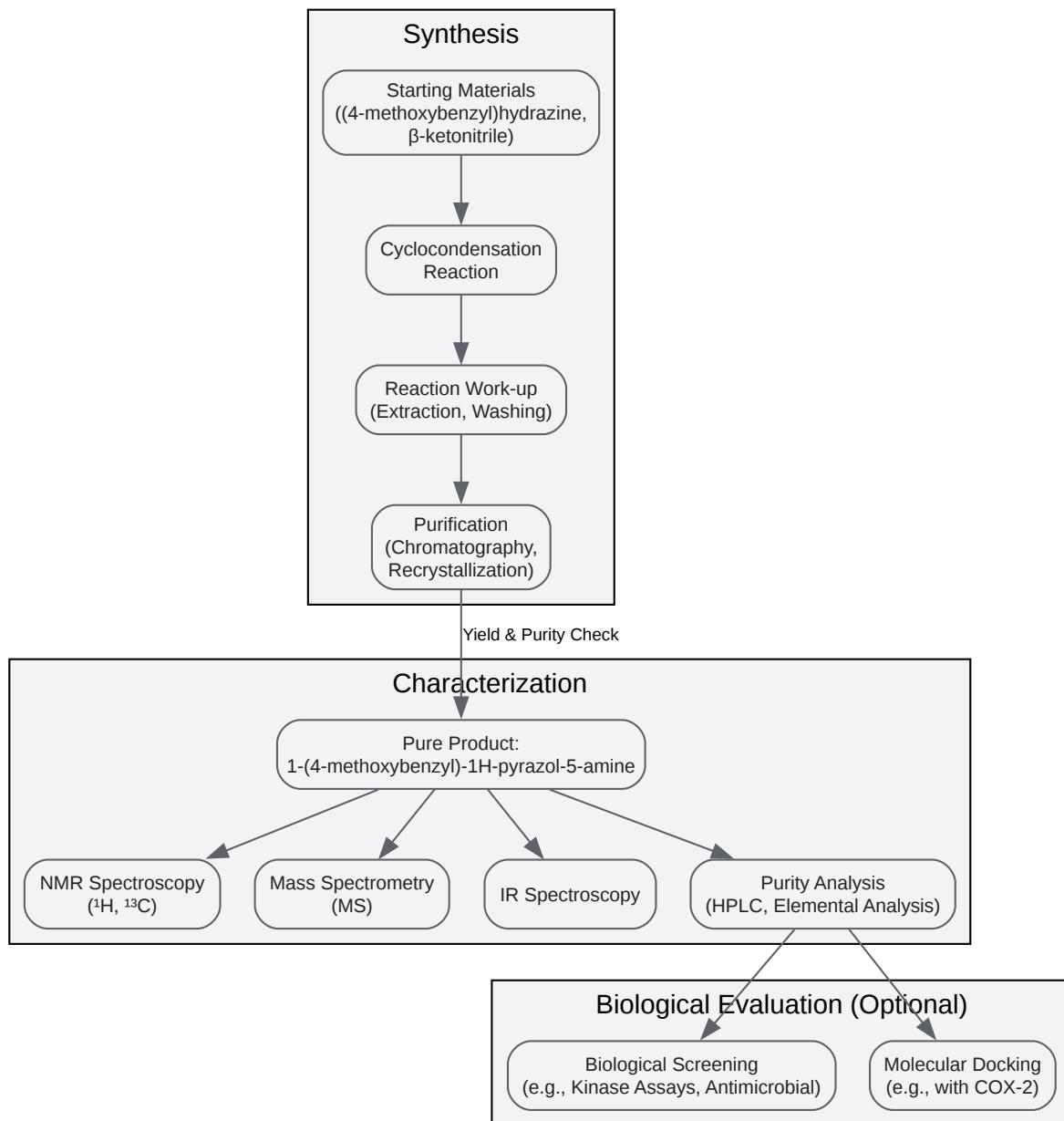
Proposed Protocol for **1-(4-methoxybenzyl)-1H-pyrazol-5-amine**:

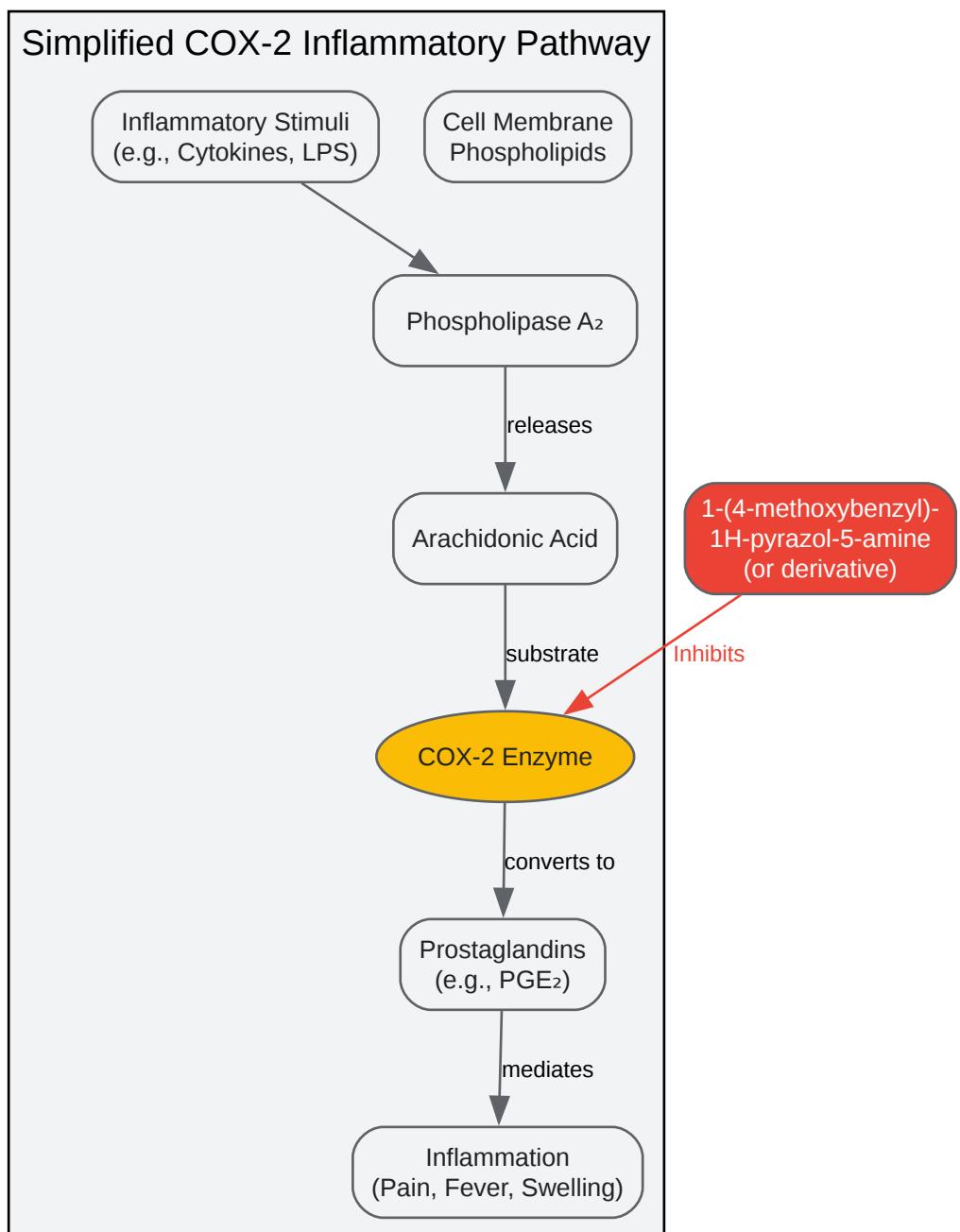
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine (4-methoxybenzyl)hydrazine hydrochloride (1 equivalent), an appropriate β -ketonitrile or a related precursor (1 equivalent), and a suitable base such as potassium carbonate or triethylamine (1.1 equivalents) in a solvent like ethanol or toluene.
- **Reaction Execution:** Heat the reaction mixture to reflux and monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. If a precipitate forms, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure. The residue is then partitioned between an organic solvent (e.g., ethyl acetate) and water.
- **Purification:** The organic layer is separated, dried over anhydrous sodium sulfate, and the solvent is evaporated. The crude product is then purified by column chromatography on silica gel or by recrystallization from a suitable solvent system to yield the pure **1-(4-methoxybenzyl)-1H-pyrazol-5-amine**.

Visualized Workflows and Pathways

General Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of a target compound like **1-(4-methoxybenzyl)-1H-pyrazol-5-amine**.





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References

- 1. appretech.com [appretech.com]
- 2. achmem.com [achmem.com]
- 3. 1-(4-Methoxybenzyl)-1H-pyrazol-5-amine [myskinrecipes.com]
- 4. 1-(4-Methoxyphenyl)-3-phenyl-1H-pyrazol-5-amine - PMC [pmc.ncbi.nlm.nih.gov]
- 5. prepchem.com [prepchem.com]
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